

Safe Disposal of Iodohippurate Sodium I-123: A Procedural Guide

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Compound of Interest

Compound Name: Iodohippurate sodium I 123

Cat. No.: B1260339

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The proper handling and disposal of Iodohippurate sodium I-123 are critical for ensuring laboratory safety and regulatory compliance. As a radiopharmaceutical, it necessitates strict adherence to protocols designed to minimize radiation exposure and prevent environmental contamination. This guide provides detailed, step-by-step procedures for the safe disposal of Iodine-123 (I-123) waste, tailored for research and drug development professionals. All procedures must be conducted in accordance with your institution's Radiation Safety Officer (RSO) and all applicable local, state, and federal regulations.^{[1][2]}

General Safety and Handling Precautions

Before beginning any procedure involving I-123, it is imperative to follow the principle of ALARA (As Low As Reasonably Achievable) to minimize radiation exposure.^{[3][4]}

- **Personal Protective Equipment (PPE):** At a minimum, wear disposable gloves, a lab coat, and safety glasses when handling radioactive materials.^{[3][4][5]}
- **Shielding:** Use appropriate shielding, such as lead or leaded Plexiglas, to minimize exposure while handling I-123.^{[3][4]} Shield waste containers as necessary to keep the dose rate in accessible areas ALARA.^[4]
- **Designated Areas:** Clearly mark all areas where radioactive materials are used.^[3] Cover workbenches with plastic-backed absorbent paper and change it regularly or if contaminated.^{[3][4]}

- Contamination Monitoring: Regularly monitor yourself and the work area for contamination during and after each use of radioactive material.^[4] Perform and record lab surveys as required by your institution.^{[3][4]}
- Volatile Materials: Any work that may generate volatile, gaseous, or aerosolized I-123 must be performed in a properly operating fume hood equipped with a charcoal and/or HEPA filter.^[3]

Principle of Disposal: Decay-in-Storage (DIS)

The primary disposal method for short- and medium-lived radionuclides like I-123 is "Decay-in-Storage." This process involves storing the radioactive waste in a safe, shielded location until the radioactivity decays to negligible levels, after which it can be disposed of as non-radioactive waste. A common rule of thumb is to store the waste for a minimum of 10 half-lives.^{[6][7]} For I-123, with a half-life of 13.2 hours, this equates to a storage period of at least 132 hours (5.5 days).

Iodine-123 Properties and Disposal Data

The following table summarizes the key characteristics of Iodine-123 relevant to its safe disposal.

Property	Value	Implication for Disposal
Half-Life	13.2 hours[4]	Categorized as a medium half-life isotope.[6] Suitable for Decay-in-Storage.
Radiation Type	Gamma Emitter[4]	Requires lead shielding to minimize exposure from waste containers.[3][4]
Minimum Decay Period	10 Half-Lives (132 hours or 5.5 days)	Waste must be stored securely for this duration before survey and disposal.[6][7]
Waste Segregation	Physical Form (Solid, Liquid, Sharps)	Waste must be segregated by its physical form and radionuclide. Do not mix with other isotopes.[7]

Step-by-Step Disposal Protocol for Iodohippurate Sodium I-123

This protocol outlines the standard operating procedure for the collection, storage, and final disposal of I-123 waste.

Step 1: Waste Segregation at the Point of Generation

Proper segregation is crucial to prevent the creation of "mixed waste" (combinations of radioactive, chemical, and/or biological waste), which is more complex and costly to dispose of. [3][4]

- **Prepare Labeled Containers:** Before starting work, prepare dedicated waste containers for I-123. Containers must be clearly labeled with the radiation symbol, the isotope ("Iodine-123" or "I-123"), the date, and the estimated activity.[3]
- **Segregate by Form:**

- Solid Waste: Gloves, absorbent paper, vials, and other contaminated solid materials should be placed in a designated, shielded solid waste bin.
- Liquid Waste: Aqueous radioactive solutions should be collected in a clearly labeled, shatter-resistant container. Do not pour measurable quantities of radioactive material down the drain.[3]
- Sharps Waste: Contaminated needles, syringes, and other sharps must be placed in a designated, shielded sharps container.[8]

Step 2: Decay-in-Storage

- Transfer to Storage: Once a waste container is full, seal it securely.
- Label for Storage: Attach a "Decay-in-Storage" tag to the container. This tag should include:
 - Isotope: Iodine-123
 - Date the container was sealed ("Date Closed")[6]
 - Estimated Activity
 - Responsible Principal Investigator/Researcher
 - Calculated Disposal Date (Date Closed + at least 10 half-lives)
- Store Securely: Place the sealed container in a designated radioactive waste storage area. This area must be secure, shielded, and approved by your institution's RSO.[1][6]

Step 3: Survey and Final Disposal

- Wait for Decay: Do not disturb the waste until after the calculated disposal date has passed.
- Monitor the Waste: After the minimum decay period, survey the container to ensure its radioactivity has decayed to background levels.
 - Use a suitable radiation survey meter (e.g., a GM meter with a pancake probe) to check the external surface of the container.[4]

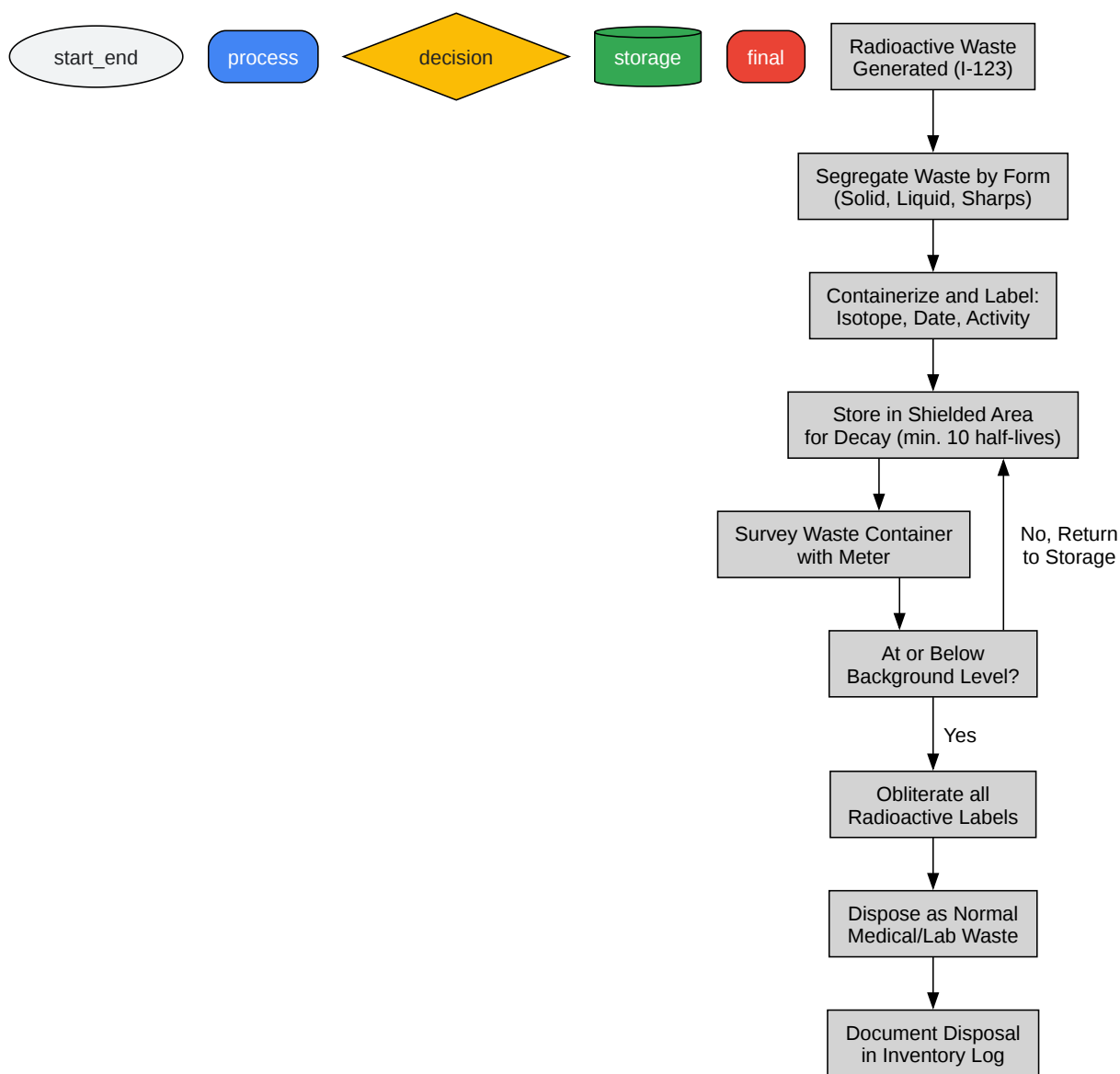
- The reading should be indistinguishable from the normal background radiation level of the area.
- If Not Decayed: If the container still reads above background, it must be returned to storage, the date of the survey noted, and re-surveyed at a later time.^[6]
- Final Disposal: Once the waste is confirmed to be at background levels, it can be disposed of.
 - Obliterate Labels: Completely deface or remove all radioactive material labels, symbols, and markings from the container.^[6]
 - Dispose as Normal Waste: The de-identified waste can now be disposed of as standard medical or laboratory waste, following institutional guidelines.^{[1][6]}

Step 4: Maintain Accurate Records

Keep a detailed inventory and logbook of all radioactive materials, including records of receipt, use, and final disposal.^{[3][4]} This documentation is essential for regulatory compliance and inspections.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of Iodohippurate sodium I-123 waste.



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Caption: Workflow for the Decay-in-Storage disposal of Iodine-123 waste.

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References

- 1. obaid.info [obaid.info]
- 2. pharmacyce.unm.edu [pharmacyce.unm.edu]
- 3. hpschapters.org [hpschapters.org]
- 4. case.edu [case.edu]
- 5. radiology.wisc.edu [radiology.wisc.edu]
- 6. radiology.wisc.edu [radiology.wisc.edu]
- 7. Radioactive Waste Management in A Hospital - PMC [pmc.ncbi.nlm.nih.gov]
- 8. www-pub.iaea.org [www-pub.iaea.org]
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